

Navigating the Disposal of N-(3-ethoxyphenyl)cyclohexanecarboxamide: A Comprehensive Guide

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Compound of Interest

Compound Name: N-(3-ethoxyphenyl)cyclohexanecarboxamide

Cat. No.: B268000

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed operational plan for the disposal of **N-(3-ethoxyphenyl)cyclohexanecarboxamide**, ensuring compliance with safety regulations and promoting a secure laboratory environment.

Chemical and Physical Properties

A thorough understanding of the compound's properties is the first step in safe handling and disposal. The following table summarizes the key quantitative data for **N-(3-ethoxyphenyl)cyclohexanecarboxamide**.

Property	Value
Molecular Formula	C ₁₅ H ₂₁ NO ₂
Molecular Weight	247.34 g/mol
Melting Point/Range	127 - 132 °C / 260.6 - 269.6 °F[1]
Appearance	Crystalline powder, White[1]
Odor	Odorless[1]
Solubility	No information available
Acute Toxicity, Oral (LD50)	500.1 mg/kg[2]

Hazard Identification and Safety Precautions

N-(3-ethoxyphenyl)cyclohexanecarboxamide is classified as harmful if swallowed and causes serious eye damage.[2] It is imperative to handle this compound with appropriate personal protective equipment (PPE) and to be aware of the necessary first-aid measures.

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H318: Causes serious eye damage.[2]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.[2]
- P280: Wear eye protection/ face protection.[2]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth.[2]

- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/ doctor.[2]
- P501: Dispose of contents/ container to an approved waste disposal plant.[2]

Experimental Protocol: Disposal Procedure

The recommended disposal method for **N-(3-ethoxyphenyl)cyclohexanecarboxamide** is to send it to an approved waste disposal plant.[2][3] The following step-by-step protocol outlines the operational plan for its collection, storage, and disposal.

1. Personal Protective Equipment (PPE) and Preparation:

- Before handling the compound, ensure a complete set of PPE is worn, including chemical safety goggles or a face shield, a lab coat, and chemical-resistant gloves.
- Prepare a designated waste container, clearly labeled as "Hazardous Waste" and specifically identifying "**N-(3-ethoxyphenyl)cyclohexanecarboxamide**".

2. Waste Collection:

- Solid Waste: Carefully sweep up any solid **N-(3-ethoxyphenyl)cyclohexanecarboxamide** using appropriate tools (e.g., a plastic dustpan and brush) to avoid creating dust. Place the collected solid into the designated hazardous waste container.
- Contaminated Materials: Any materials that have come into contact with the compound, such as weighing paper, gloves, and disposable labware, must also be placed in the hazardous waste container.
- Solutions: If the compound is in a solution, it should be collected in a sealed, properly labeled liquid hazardous waste container. Do not mix with other incompatible waste streams.

3. Temporary Storage:

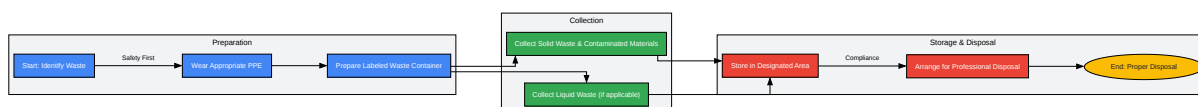
- Store the sealed hazardous waste container in a cool, dry, and well-ventilated area designated for chemical waste storage.
- Ensure the storage area is away from incompatible materials, such as strong oxidizing agents, strong acids, and strong bases.[3]

4. Disposal:

- Arrange for the collection of the hazardous waste by a licensed and approved waste disposal company.
- Provide the waste disposal company with the Safety Data Sheet (SDS) for **N-(3-ethoxyphenyl)cyclohexanecarboxamide** to ensure they have all the necessary information for its safe transport and final disposal.
- Never dispose of **N-(3-ethoxyphenyl)cyclohexanecarboxamide** down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **N-(3-ethoxyphenyl)cyclohexanecarboxamide**.



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Caption: Disposal workflow for **N-(3-ethoxyphenyl)cyclohexanecarboxamide**.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **N-(3-ethoxyphenyl)cyclohexanecarboxamide**, fostering a culture of safety and compliance within their research and development activities.

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